

Chemical Synthesis of Schizokinen and its Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: Schizokinen

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Introduction

Schizokinen is a dihydroxamate siderophore produced by various bacteria, including *Bacillus megaterium* and certain species of *Anabaena*, to facilitate iron acquisition in iron-limited environments. Its potent and selective iron-chelating properties have garnered interest in the fields of microbiology, drug development, and bio-imaging. This document provides detailed application notes and protocols for the chemical synthesis of **schizokinen** and its derivatives, offering a guide for researchers engaged in the study of siderophore biology, the development of novel antimicrobial agents, or the design of diagnostic tools.

Chemical Structures

Schizokinen is a citrate-based siderophore characterized by two hydroxamate functional groups that are responsible for its high affinity for ferric iron (Fe^{3+}). The core structure consists of a central citric acid moiety symmetrically substituted with two N-acetyl-N-hydroxy-1,3-diaminopropane units.

Synthesis of Schizokinen and its Imide Derivative

A refined multi-step synthesis for **schizokinen** (1) and its cyclic imide derivative (9) has been developed, employing a di-orthogonal protecting group strategy. This approach utilizes

benzoyloxy and tert-butyl protecting groups, allowing for selective deprotection and good yields of the intermediates.

Synthetic Scheme Overview

The synthesis involves the coupling of 3-tert-butyl citrate with 1-N-benzoyloxy-1,3-diaminopropane dihydrochloride, followed by a series of protection and deprotection steps. Microwave-assisted coupling is a key feature of this synthesis, which helps to minimize the formation of by-products.

Diagram: Synthetic Pathway of **Schizokinen** and its Imide Derivative

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